Accuracy and precision of gas chromatography for Methyl N-methylanthranilate analysis

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Compound of Interest	
Compound Name:	Methyl N-methylanthranilate
Cat. No.:	B146674

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An exacting standard for the quantitative analysis of **Methyl N-methylanthranilate** (MNM) is critical for researchers, scientists, and professionals in drug development, as this aromatic compound is a key component in various applications, including flavorings, fragrances, and pharmaceutical intermediates. Gas chromatography (GC), particularly when coupled with mass spectrometry (GC-MS), stands as a premier technique for this purpose, offering high sensitivity and selectivity. This guide provides a detailed comparison of GC methods with alternative analytical techniques, supported by experimental data, to assist in method selection and application.

Performance Comparison of Analytical Methods

The choice of an analytical method hinges on its performance characteristics. Below is a summary of quantitative data for the analysis of **Methyl N-methylanthranilate** and the closely related compound, Methyl Anthranilate (MA), using Gas Chromatography and High-Performance Liquid Chromatography (HPLC). The data for MA provides a strong indication of the expected performance for MNM.

Table 1: Performance Characteristics of Gas Chromatography (GC) Methods

Parameter	GC-MS (for MA)[1] [2]	GC-MS (for MA)[3]	HS-SPME-GC (for MA)
Linearity (R²)	> 0.9952	0.9996	-
Accuracy (Recovery)	76.6% - 106.3%	90.5% - 103.4%	-
Precision (CV / RSD)	< 12.9%	< 5%	7.0%
Limit of Detection (LOD)	23 - 94 µg/L	0.12 mg/kg	0.149 µg/g
Limit of Quantification (LOQ)	96 - 277 µg/L	0.36 mg/kg	0.324 µg/g

Table 2: Performance Characteristics of High-Performance Liquid Chromatography (HPLC) Methods

Parameter	HPLC with UV Detection (for MA)
Linearity	Linear over a 100-fold concentration range
Accuracy (Recovery)	83.6% - 102.4%
Precision (RSD)	0.51% - 2.23% (Intralaboratory)
Limit of Detection (LOD)	0.00125 µg/mL
Limit of Quantification (LOQ)	0.00417 µg/mL

Experimental Protocols

Detailed methodologies are crucial for replicating and validating analytical results. Below are typical experimental protocols for the GC-MS analysis of **Methyl N-methylanthranilate**.

Gas Chromatography-Mass Spectrometry (GC-MS) Protocol for MNM in Essential Oils

This protocol is based on methods used for the analysis of mandarin leaf oil, where MNM is a major constituent[4].

Tech Support

1. Sample Preparation:

- Dilute the essential oil sample in a suitable solvent (e.g., ethanol or hexane) to a concentration within the calibrated range of the instrument. A typical dilution might be 1:100 (v/v).

2. GC-MS System and Conditions:

- Gas Chromatograph: Agilent 6890 or similar.

- Mass Spectrometer: Agilent 5973 or similar.

- Column: HP-5MS (30 m x 0.25 mm i.d., 0.25 µm film thickness) or equivalent non-polar column.

- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.

- Injector Temperature: 250 °C.

- Injection Mode: Splitless or split (e.g., 10:1), depending on the sample concentration.

- Injection Volume: 1 µL.

- Oven Temperature Program:

  - Initial temperature: 60 °C, hold for 2 minutes.

  - Ramp: Increase at 5 °C/min to 240 °C.

  - Hold: Maintain 240 °C for 5 minutes.

- MS Transfer Line Temperature: 280 °C.

- Ion Source Temperature: 230 °C.

- Ionization Mode: Electron Ionization (EI) at 70 eV.

- Mass Scan Range: 40-400 amu.

- Solvent Delay: 3 minutes.

3. Data Analysis:

- Identify **Methyl N-methylanthranilate** based on its retention time and comparison of its mass spectrum with a reference library (e.g., NIST). The retention time for MNM is typically shorter than that of MA.

- Quantify the analyte by integrating the peak area of a characteristic ion and comparing it to a calibration curve prepared from pure standards.

Visualizing Analytical Workflows and Comparisons

Diagrams can effectively illustrate complex processes and relationships, aiding in the comprehension of analytical methodologies.
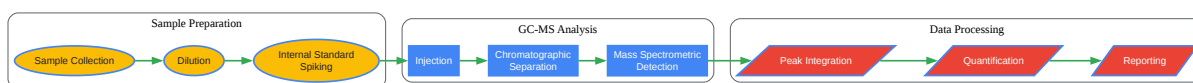
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GC-MS analysis workflow for **Methyl N-methylanthranilate**.

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Comparison of GC and HPLC for **Methyl N-methylanthranilate** analysis.

References

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